

A Scientific Review of Gardening: Biodiversity, Health Benefits, and Research Methodologies

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Introduction to Gardening Science

Gardening science represents a multidisciplinary field of research that examines the ecological, health, and socio-environmental dimensions of cultivated green spaces in human environments. The systematic study of gardening has evolved substantially over recent decades, transitioning from primarily anecdotal observations to **empirically-driven research** utilizing rigorous experimental designs and advanced analytical techniques. This evolution reflects growing recognition of gardens as complex ecological systems and important components of urban infrastructure that deliver **multiple ecosystem services**. The expanding body of scientific literature examines gardens not merely as horticultural endeavors but as integrated biophysical systems that interact with ecological, social, and health domains [1] [2].

The **evidence base** for gardening science has grown substantially since the first published studies emerged in the 1980s, with a notable acceleration in research output occurring after 2002. Current bibliometric analyses reveal that the field encompasses approximately 408 peer-reviewed publications focused specifically on residential garden biodiversity alone, with a strong geographical bias toward Europe (32.1%) and North America (23.8%), while Asia, Africa, and South America remain underrepresented despite their significant contributions to home garden research [1]. This research encompasses diverse methodological approaches, including observational studies (77% of publications), experimental manipulations (4%), and increasingly, systematic reviews and meta-analyses that synthesize evidence across multiple studies [1] [3].

The **scientific interest** in gardening extends beyond academic curiosity, driven by pressing global challenges including urbanization, biodiversity loss, and public health concerns. Contemporary research recognizes gardens as potential solutions to multiple sustainability challenges, offering opportunities for enhancing **urban biodiversity**, providing **health co-benefits**, and contributing to **food security** and **climate resilience**. As the field continues to mature, researchers are employing increasingly sophisticated methods including genomic tools, randomized controlled trials, and advanced statistical modeling to elucidate the complex mechanisms underlying gardening's effects and benefits [3] [2] [4].

Biodiversity and Ecological Function

Patterns and Drivers of Garden Biodiversity

Residential gardens represent a **significant component** of urban green infrastructure, accounting for an estimated 16-36% of total urban area in Europe and New Zealand, and approximately 35-47% of all urban green space in studied UK cities [1]. This substantial land allocation positions gardens as potentially critical habitats for supporting **urban biodiversity** and maintaining ecological connectivity in increasingly fragmented urban landscapes. Research examining the biodiversity value of gardens has expanded considerably, with studies encompassing diverse taxonomic groups including plants, invertebrates, birds, and mammals, though other species groups such as amphibians remain severely understudied [1].

The **floral composition** of gardens often includes substantial contributions from **non-native plants**, which frequently dominate garden vegetation yet still provide functional benefits to fauna through habitat structure, nutritional resources, and other ecological services. The relationship between non-native plants and overall garden biodiversity is complex and context-dependent, with some studies demonstrating positive associations between non-native plants and the diversity and abundance of certain fauna, likely mediated through the **functional attributes** these plants provide [1]. Beyond species composition, the **physical structure** and **management practices** implemented in gardens significantly influence their biodiversity value, with key factors including:

- **Habitat complexity** and vertical stratification of vegetation
- **Presence of structural features** such as logs, rock piles, and water features
- **Reduced management intensity** including limited pesticide use
- **Connectivity** between gardens and other green spaces

The **species diversity** observed in gardens is consistently correlated with **garden size** and **habitat complexity**, with larger, more structurally diverse gardens supporting greater numbers of species across multiple taxonomic groups [1]. This relationship highlights the importance of maintaining variability in vegetation structure and composition to support diverse ecological communities. Additionally, the **botanical composition** and **vegetation cover** in gardens show positive associations with the diversity and abundance of fauna, creating cascading effects through trophic networks and supporting more complex ecological interactions.

Conservation Value and Management Practices

The **conservation significance** of residential gardens extends beyond their individual plot-level diversity to their collective contribution to **landscape-scale biodiversity**. When aggregated across neighborhoods and cities, gardens form extensive green networks that potentially support species populations and ecological processes. Several studies have identified the importance of **functional connectivity** among gardens and between gardens and other green infrastructure elements for species dispersal, gene flow, and ecosystem functioning [1]. This connectivity enables gardens to serve as **corridor habitats** that facilitate movement through otherwise inhospitable urban matrices, though the permeability of these corridors varies significantly among species with different dispersal abilities and habitat requirements.

Garden management practices profoundly influence biodiversity outcomes, with emerging evidence suggesting that conventional landscaping approaches emphasizing tidiness and intensive management often reduce habitat value. Specifically, practices such as **frequent lawn mowing**, **chemical applications** (fertilizers and pesticides), and the removal of structural habitat elements like leaf litter and dead wood generally correlate with **reduced biodiversity** across multiple taxa [1]. However, the relationship between management intensity and biodiversity is not always straightforward or consistent; for example, research on mowing frequency in lawn areas has produced variable results, suggesting optimal management approaches may depend on local context and target species.

Table 1: Key Biodiversity Findings from Garden Studies

Research Area	Key Findings	Taxonomic Focus	References
Habitat Drivers	Positive correlation between garden size, habitat complexity, and species diversity	Plants, invertebrates, birds	[1]
Management Effects	Intensive management (frequent mowing, pesticides) generally reduces biodiversity	Multiple taxa	[1]
Native vs. Non-native	Non-native plants contribute substantially to garden plant diversity; some provide benefits to fauna	Plants, invertebrates	[1]
Landscape Context	Connectivity among gardens and other green spaces important for species dispersal	Multiple taxa	[1]

Despite growing promotion of "**wildlife-friendly**" **gardening practices**, there remains a **general paucity of experimental evidence** testing the efficacy of specific management interventions for enhancing biodiversity [1]. Of the limited experimental studies conducted in gardens, the majority (72%) have focused on invertebrates, particularly pollinators, reflecting both the relative ease of studying these groups and their recognized importance in garden ecosystems. This research gap highlights the need for more **robust experimental testing** of recommended gardening practices to ensure conservation recommendations are evidence-based and effective across different contexts.

Health and Therapeutic Outcomes

Empirical Evidence for Health Benefits

Gardening activities have gained increasing attention as potential **health promotion interventions** for addressing various chronic conditions and promoting overall well-being. A recent systematic review and meta-analysis published in 2025 examined the effects of gardening-based training and horticultural therapy on distinct health domains, analyzing data from 23 studies (including 13 randomized controlled trials) involving 4,535 participants [3]. This comprehensive analysis revealed **small-to-medium effects** of

gardening activities on mental health outcomes, with smaller but still significant effects observed for physical health and general health domains.

The **therapeutic mechanisms** through which gardening influences health are multifaceted and likely involve interconnected pathways including **physical activity**, **stress reduction**, **social connection**, and **nutritional benefits**. For people living with chronic conditions—including physical dysfunction, pain, obesity, anxiety, depression, hypertension, and cognitive dysfunction—gardening provides a multimodal intervention that simultaneously addresses multiple health determinants [3]. The participants in the reviewed studies had a mean age of 54.39 years, with a majority being female (63.25%), reflecting the demographic groups most frequently involved in gardening intervention research.

The **mental health benefits** documented in the literature include reductions in symptoms of anxiety, stress, and depression, along with enhancements in psychological well-being and mood states. These benefits appear to derive from multiple aspects of the gardening experience, including **exposure to natural environments**, **engagement in meaningful activity**, **opportunities for mastery and accomplishment**, and the **rhythmic, meditative qualities** of gardening tasks [3]. Additionally, the **physical health benefits** associated with gardening include increased physical activity levels, improvements in cardiovascular health parameters, and enhancements in cognitive function, particularly among older adults and those with cognitive impairments.

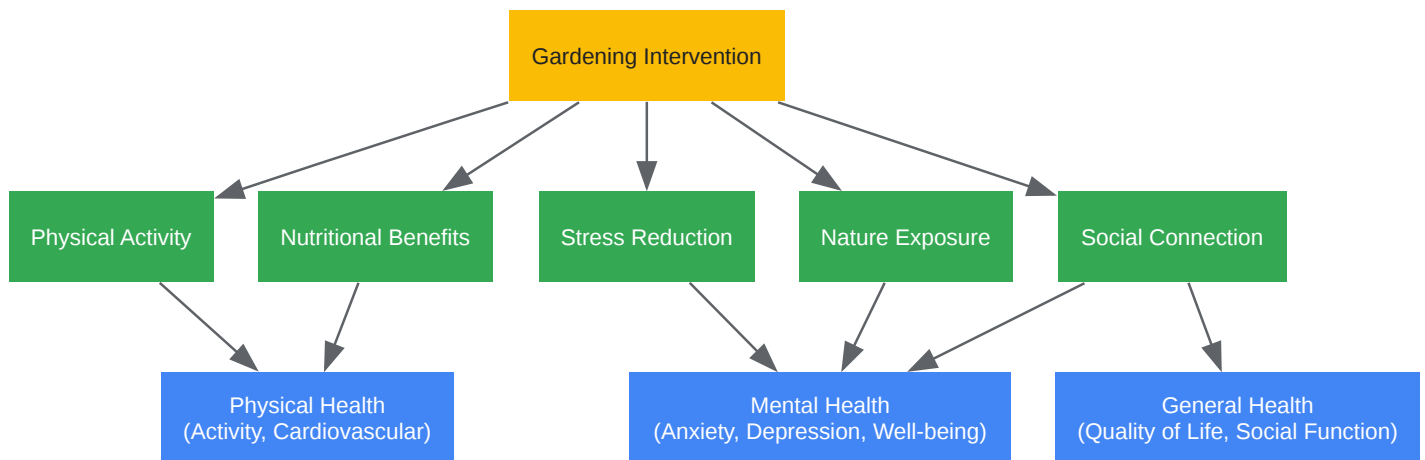
Methodological Considerations in Gardening Intervention Research

Research examining the health benefits of gardening employs diverse **methodological approaches**, with the most rigorous evidence deriving from **randomized controlled trials** (RCTs) and **quasi-experimental studies** with control groups [3]. These studies typically compare gardening interventions against control conditions such as waitlist controls, treatment-as-usual, or alternative activities to isolate the specific effects of gardening from non-specific factors like attention and expectation effects. The gardening interventions implemented in these studies vary considerably in their format, intensity, and duration, ranging from structured horticultural therapy programs led by trained professionals to community-based gardening activities and home gardening interventions.

Table 2: Health Outcomes from Gardening Interventions (Meta-Analysis Results)

Health Domain	Standardized Mean Difference (SMD)	Confidence Interval	Effect Size Interpretation	Number of Studies
Mental Health	-0.31	(-0.97, 0.34)	Small to medium	13
Physical Health	-0.25	(-0.62, 0.11)	Small	10
General Health	-0.08	(-0.20, 0.05)	Negligible to small	15

The **heterogeneity** in gardening intervention protocols presents challenges for synthesizing evidence across studies and determining optimal "dosing" of gardening activities for specific health outcomes. Currently, there remains insufficient evidence to recommend specific types, frequencies, or durations of gardening activities for different health conditions and populations [3]. This represents a significant **knowledge gap** in the field and an important direction for future research. Additionally, most studies have focused on short-term outcomes immediately following interventions, with limited evidence regarding the **long-term sustainability** of health benefits derived from gardening activities.



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Diagram 1: Proposed pathways linking gardening interventions to health outcomes through multiple mediating mechanisms.

Genomic and Experimental Approaches

Common Garden Experiments in Ecological Research

The **common garden experiment** represents a fundamental methodological approach in evolutionary ecology and quantitative genetics, specifically designed to study local adaptation and the **genetic bases** of complex traits by controlling for environmental variation [4]. This experimental design involves cultivating or breeding individuals from different populations in a **shared environment**, thereby allowing researchers to attribute phenotypic differences to genetic factors rather than phenotypic plasticity or environmental effects. Although traditionally associated with plant studies, common garden experiments have been successfully applied to diverse organisms including fish, invertebrates, and small mammals, with the primary limitation being the ability to breed and maintain the species in controlled conditions [4].

The **methodological foundation** of common garden experiments lies in quantitative genetics principles, which use relatedness between individuals to partition phenotypic variance into genetic and non-genetic components. Key parameters estimated in these experiments include **additive genetic variance** (V_A), **dominance variance** (V_D), and **heritability** (the proportion of phenotypic variance attributable to additive genetic effects) [4]. Additionally, researchers can calculate Q_{ST} , a standardized measure of genetic differentiation for quantitative traits that serves as an analogue to the population genetics parameter F_{ST} , enabling comparisons between neutral genetic differentiation and differentiation in quantitative traits that may indicate local adaptation.

In the **genomic era**, common garden experiments have gained renewed importance as a means of validating findings from genome-wide association studies (GWAS) and genome scans for selection [4]. By combining dense genetic marker data with phenotypic measurements collected in controlled environments, researchers can identify specific genetic variants associated with adaptive traits while controlling for environmental confounding factors. This integrated approach allows for more powerful tests of local adaptation hypotheses and enables researchers to move beyond simple correlations between genetic variation and environmental variables to establish causal relationships between genotypes, phenotypes, and fitness.

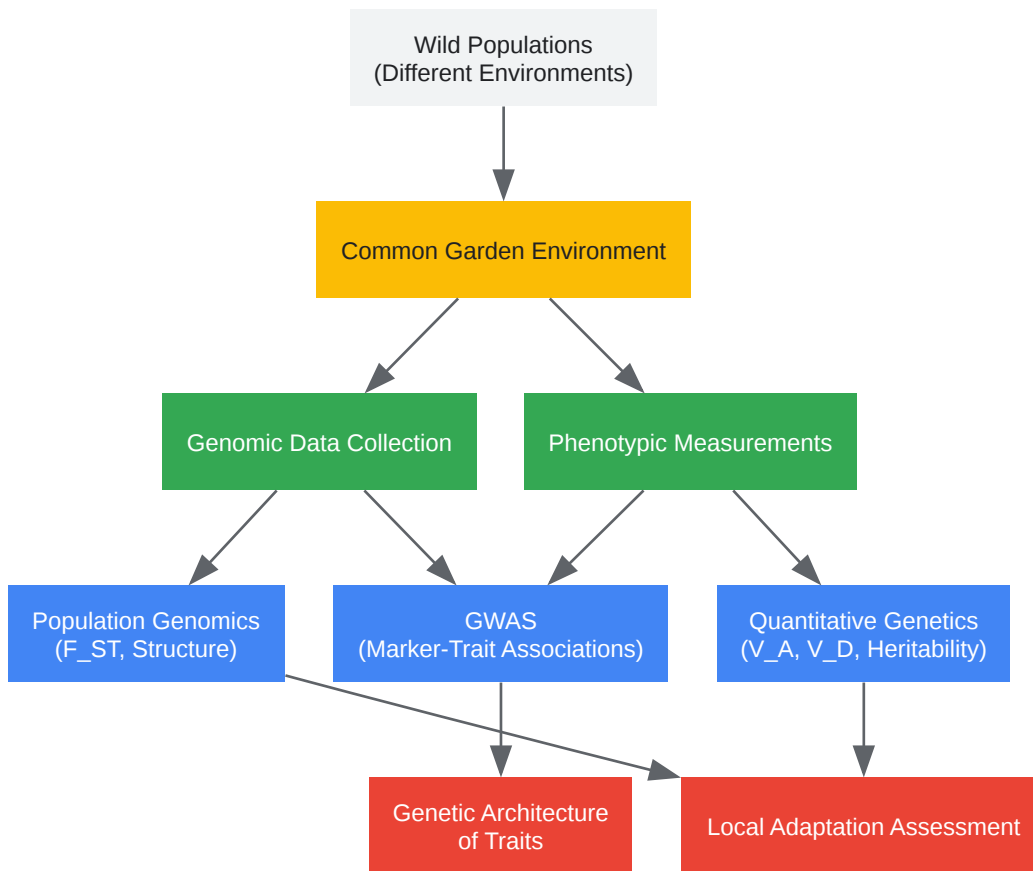
Genomic Methodologies and Integration

Modern common garden experiments increasingly incorporate **high-throughput genotyping** methods that generate dense genome-wide marker data, typically involving at least 10,000 independent markers distributed across the genome [4]. These genomic resources enable more precise estimation of genetic parameters and facilitate the identification of specific genomic regions underlying adaptive traits. The most comprehensive genotyping approach involves **whole-genome sequencing**, which provides maximum marker density but requires substantial bioinformatics resources and high-quality DNA samples. Alternative approaches include **reduced-representation sequencing** methods (e.g., RADseq) and **transcriptome sequencing**, which provide cost-effective alternatives for species without reference genomes.

The integration of genomic data with common garden experiments follows several analytical pathways:

- **Population genomic analyses** examining patterns of neutral genetic variation and population structure
- **Genome-wide association studies (GWAS)** identifying markers correlated with phenotypic variation
- **Gene expression analyses** examining transcriptional responses to environmental conditions
- **Selection scans** detecting genomic regions deviating from neutral expectations

This **integrative framework** allows researchers to connect variation at the DNA level with organismal phenotypes and fitness outcomes, providing a more complete understanding of adaptive evolutionary processes [4]. The combination of genomic approaches with the controlled environmental conditions of common garden experiments represents a powerful strategy for elucidating the genetic architecture of complex traits and predicting responses to environmental change, with important applications in conservation, agriculture, and evolutionary biology.



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Diagram 2: Integrated workflow for common garden experiments combining phenotypic and genomic approaches.

Technical Visualization and Data Analysis Tools

Computational Tools for Biological Data Visualization

The analysis and interpretation of complex biological data from gardening and ecological research increasingly relies on **specialized software tools** that enable visualization and exploration of large datasets. The **Pathway Tools software** represents one such platform, generating cellular overview diagrams that provide visual representations of biochemical networks for specific organisms [5]. These automated visualizations encompass metabolic pathways, transport reactions, and signaling pathways, creating a comprehensive framework for interpreting various types of omics data within their biological context.

A key feature of these visualization platforms is the **Omics Viewer capability**, which enables researchers to project experimental data (e.g., gene expression, metabolomic measurements) onto the biochemical network diagrams, allowing for visual pattern recognition and data interpretation in a biologically meaningful context [5]. This approach leverages the human visual system's sophisticated pattern detection capabilities to identify meaningful relationships in complex datasets that might be overlooked through purely computational analyses. The software also supports **comparative analyses** across different organisms, highlighting conserved and unique metabolic capabilities that may relate to ecological adaptations or phylogenetic relationships.

For landscape planning and garden design, specialized **3D visualization software** such as VizTerra enables the creation of photorealistic renderings of proposed garden layouts, allowing designers and researchers to simulate different design approaches and predict their visual and functional outcomes [6]. These tools include extensive libraries of plants, materials, and landscape elements that can be incorporated into designs, facilitating both aesthetic planning and functional analysis of garden spaces. The ability to generate realistic previews of landscape designs supports more informed decision-making and enables researchers to create standardized representations of garden interventions for experimental studies.

Data Visualization and Analysis Frameworks

Emerging frameworks like **DataGarden** focus on formalizing personal sketches into structured visualization templates, supporting a visual-first approach to data representation [7]. This methodology acknowledges the importance of sketching and visual brainstorming in the creative process of data visualization design, while providing structure for transforming these initial concepts into reproducible templates. Such approaches bridge the gap between creative exploration and systematic data representation, offering potential applications in gardening research for standardizing environmental data collection and visualization.

Bibliometric analysis tools including VOSviewer enable the mapping and visualization of research literature, supporting identification of trends, knowledge gaps, and collaborative networks in scientific fields [2]. These approaches have been applied to urban gardening research, revealing the evolution of research topics from initial focus on poverty and food security to contemporary interests in well-being and quality of life, while also highlighting geographical disparities in research emphasis [2]. Such analyses provide valuable meta-perspectives on the development of research fields, helping to contextualize individual studies within broader scientific landscapes.

The integration of these computational tools and visualization platforms enhances researchers' ability to analyze, interpret, and communicate complex data from gardening studies, supporting more sophisticated investigations of ecological patterns, physiological processes, and design principles. As these tools continue to evolve, they offer potential for increasingly integrated approaches that bridge molecular, organismal, and ecosystem levels of analysis, facilitating a more comprehensive understanding of garden structure and function.

Research Gaps and Future Directions

Despite substantial progress in gardening science, significant **knowledge gaps** persist that limit our ability to fully understand and optimize garden ecosystems for biodiversity, health, and sustainability outcomes. A critical limitation noted across multiple systematic reviews is the **paucity of experimental evidence** testing the impacts of different garden management regimes on biodiversity outcomes [1]. While numerous "wildlife-friendly" gardening practices are promoted by conservation organizations and gardening media, few have been subjected to rigorous, replicated experimental testing in garden environments, creating uncertainty about their efficacy and potential interactions.

In the realm of health research, while evidence continues to accumulate regarding the benefits of gardening activities, important questions remain about the **optimal design** of gardening interventions for different populations and health conditions [3]. Current literature provides insufficient guidance regarding the specific types, frequencies, durations, and intensities of gardening activities needed to achieve particular health outcomes, sometimes described as the "dosing" problem in nature-based interventions. Additionally, more research is needed to understand the **mechanistic pathways** through which gardening influences health, including potential physiological, psychological, and social mediators that may explain observed effects.

Important **geographical biases** in gardening research also limit the generalizability of current findings, with the majority of studies conducted in Europe and North America despite the global prevalence and potential importance of gardens in other regions [1] [2]. This bias is particularly significant given that gardens in different cultural and biogeographical contexts may serve distinct functions and support different biodiversity patterns. Expanding research into understudied regions, particularly in the Global South where home gardens have longstanding cultural importance and contribute substantially to food security, would enrich our understanding of garden functions and benefits across diverse contexts.

Emerging research priorities include:

- **Longitudinal studies** examining how gardens and their benefits change over time
- **Interdisciplinary approaches** integrating ecological, health, and social science perspectives
- **Climate-responsive gardening** strategies that enhance resilience to environmental change
- **Technological integration** exploring how digital tools can support garden monitoring and management
- **Policy-relevant research** informing urban planning and public health initiatives

Addressing these knowledge gaps will require **collaborative partnerships** between researchers, policymakers, practitioners, and garden owners to develop coordinated approaches to garden research and management [1]. Such partnerships can facilitate larger-scale studies, ensure research relevance to real-world contexts, and support the translation of scientific evidence into practical guidelines and policy recommendations. By addressing current limitations and building on existing evidence, gardening science can continue to develop as a rigorous field while contributing meaningful solutions to contemporary environmental and public health challenges.

Conclusion

This scientific review has synthesized current evidence regarding gardening from multiple perspectives, highlighting the diverse research methodologies, key findings, and persistent knowledge gaps in this multidisciplinary field. The evidence base demonstrates that gardens represent significant elements of urban ecological networks that can support **substantial biodiversity** when managed appropriately, while also providing **measurable health benefits** through multiple potential pathways. The integration of traditional experimental approaches like common garden studies with modern genomic tools and visualization technologies offers promising directions for future research that can elucidate the complex mechanisms underlying garden functions and benefits.

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